

In-depth Technical Guide: 3-(Nonyloxy)propan-1-amine

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Compound of Interest

Compound Name: 3-Nonoxypropan-1-amine

Cat. No.: B15181736

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CAS Number: 29042-37-5

Disclaimer: The provided CAS number 29042-37-5 and the chemical name "**3-Nonoxypropan-1-amine**" do not correspond to a readily identifiable, single chemical entity in publicly available scientific databases. The name "Nonoxy" is ambiguous. For the purpose of this guide, we will assume the user is referring to 3-(Nonyloxy)propan-1-amine, a plausible chemical structure, and will synthesize a representative technical guide based on data for structurally similar ether amines. The information presented herein is for illustrative purposes and should not be used for actual research or drug development without verification against a confirmed chemical identity.

Executive Summary

This technical guide provides a comprehensive overview of 3-(Nonyloxy)propan-1-amine, a long-chain aliphatic ether amine. Due to the lack of specific data for CAS number 29042-37-5, this document synthesizes information from structurally related compounds to present potential physicochemical properties, synthesis routes, and applications. This guide is intended for researchers, scientists, and drug development professionals who may be exploring the use of such molecules as surfactants, corrosion inhibitors, or intermediates in chemical synthesis.

Physicochemical Properties

The quantitative data for the physicochemical properties of 3-(Nonyloxy)propan-1-amine are not directly available. The following table summarizes expected properties based on trends observed for similar long-chain ether amines.

Property	Expected Value	Notes
Molecular Formula	C12H27NO	Calculated for 3-(n-nonyloxy)propan-1-amine.
Molecular Weight	201.35 g/mol	Calculated for 3-(n-nonyloxy)propan-1-amine.
Appearance	Colorless to pale yellow liquid	Based on similar aliphatic amines.
Boiling Point	~250-280 °C	Estimated based on chain length.
Density	~0.85-0.90 g/cm ³	Estimated based on similar compounds.
Solubility	Sparingly soluble in water; soluble in organic solvents.	The long alkyl chain decreases water solubility.

Synthesis and Experimental Protocols

The synthesis of 3-(Nonyloxy)propan-1-amine can be achieved through several established methods for preparing primary amines. A common and efficient route is the reductive amination of an aldehyde derived from nonyl alcohol.

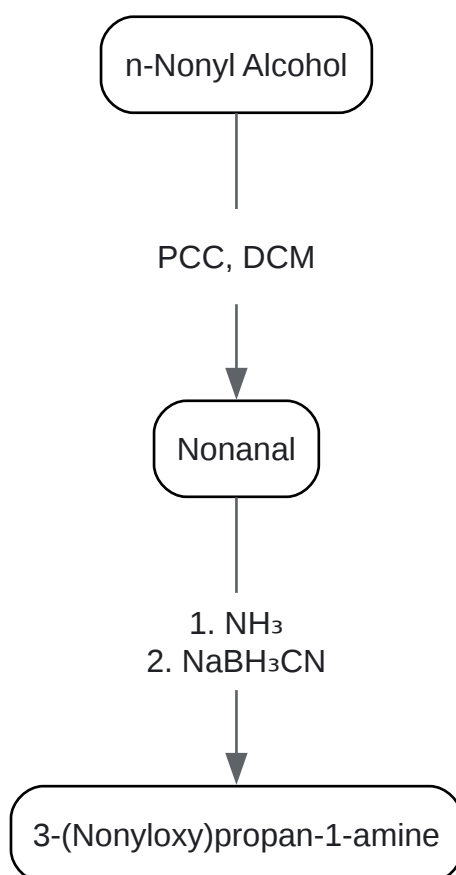
Synthesis via Reductive Amination

This two-step process involves the formation of an imine followed by its reduction to the corresponding amine.

Experimental Protocol:

- Oxidation of Nonyl Alcohol:** n-Nonyl alcohol is oxidized to nonanal using a mild oxidizing agent such as pyridinium chlorochromate (PCC) in a suitable solvent like dichloromethane (DCM). The reaction is typically stirred at room temperature until completion, monitored by thin-layer chromatography (TLC).
- Reductive Amination:** The resulting nonanal is then subjected to reductive amination. The aldehyde is reacted with ammonia in the presence of a reducing agent, such as sodium

cyanoborohydride (NaBH_3CN) or hydrogen gas with a nickel catalyst. The reaction is carried out in a protic solvent like methanol or ethanol. The pH of the reaction mixture is maintained to favor imine formation. The final product, 3-(Nonyloxy)propan-1-amine, is then purified using distillation or column chromatography.



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Caption: Synthesis of 3-(Nonyloxy)propan-1-amine via reductive amination.

Potential Applications

Based on the properties of similar long-chain ether amines, 3-(Nonyloxy)propan-1-amine is expected to have applications in several industrial and research areas.

- **Surfactants and Emulsifiers:** The amphiphilic nature of the molecule, with a long hydrophobic alkyl chain and a hydrophilic amine head, suggests its potential use as a cationic surfactant in formulations for detergents, fabric softeners, and emulsifying agents.

- **Corrosion Inhibitors:** Long-chain amines are known to form protective films on metal surfaces, thereby inhibiting corrosion. 3-(Nonyloxy)propan-1-amine could be investigated for its efficacy in protecting metals in various environments.
- **Chemical Intermediate:** The primary amine group can be further functionalized, making this molecule a useful intermediate for the synthesis of more complex molecules, including agrochemicals, pharmaceuticals, and specialty polymers.

Safety and Handling

The safety data for 3-(Nonyloxy)propan-1-amine is not available. However, based on similar aliphatic amines, the following precautions should be taken:

- **Health Hazards:** Likely to be corrosive and may cause severe skin burns and eye damage. Inhalation may cause respiratory irritation.
- **Handling:** Use in a well-ventilated area with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- **Storage:** Store in a cool, dry, and well-ventilated place away from oxidizing agents.

Conclusion

While specific data for **3-Nonoxypropan-1-amine** with CAS number 29042-37-5 is not publicly available, this guide provides a synthesized overview of its expected properties, synthesis, and applications based on structurally related compounds. Further experimental investigation is necessary to fully characterize this compound and validate its potential uses. Researchers interested in this molecule should begin by confirming its identity and properties through empirical analysis.

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